

MM 47755 solubility and preparation for in vitro assays

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Compound of Interest

Compound Name: MM 47755

Cat. No.: B1677347

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Application Notes and Protocols for MM-47755

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of MM-47755 and protocols for its preparation for in vitro assays. The information is intended to guide researchers in the effective use of this compound in their studies.

Physicochemical Properties and Solubility

MM-47755, also known as 8-O-Methyltetrangomycin or 6-Deoxy-8-O-methylrabelomycin, is an angucyclinone antibiotic.^{[1][2]} Its properties are summarized in the table below.

Property	Value	Source
Molecular Weight	336.34 g/mol	[1]
Appearance	Yellow solid	[2]
Purity	>98%	
Solubility		
DMSO	Soluble	[2]
Methanol	Soluble (Slightly soluble: 0.1-1 mg/mL)	[2]
Acetone	Soluble	[2]
Storage	Store solid at -20°C for up to 1 year. Protect from light.	[2]
Reconstituted solutions should be stored at -20°C and protected from light.		
	[2]	

Preparation of MM-47755 for In Vitro Assays

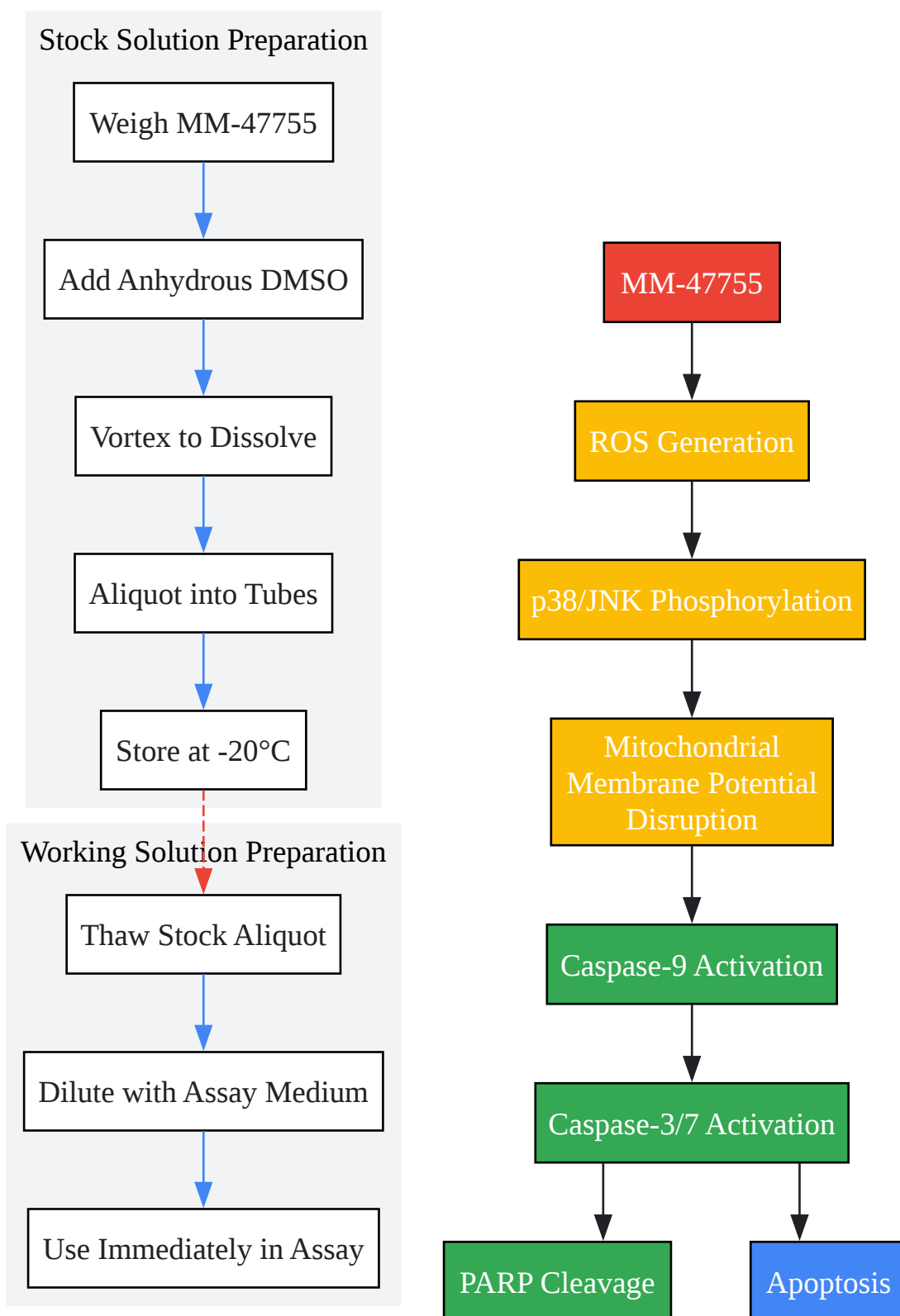
This section provides a detailed protocol for the preparation of stock and working solutions of MM-47755.

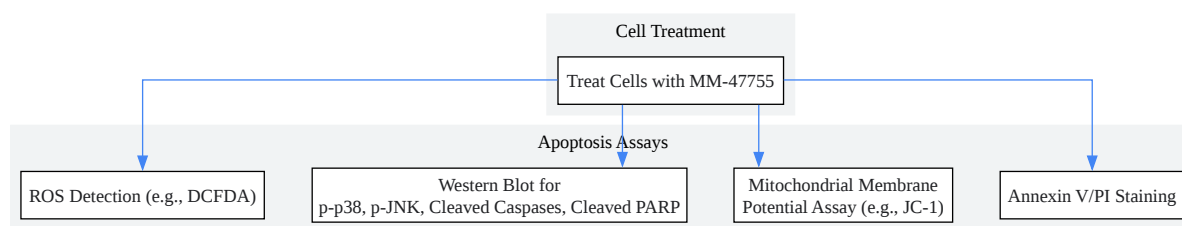
Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Materials:
 - MM-47755 powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
 - Vortex mixer

- Calibrated pipettes
- Procedure:
 1. Equilibrate the MM-47755 vial to room temperature before opening.
 2. Weigh out a precise amount of MM-47755 powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.36 mg of MM-47755 (Molecular Weight = 336.34 g/mol).
 3. Add the appropriate volume of anhydrous DMSO to the MM-47755 powder. For 3.36 mg, add 1 mL of DMSO.
 4. Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.
 5. Visually inspect the solution to ensure there are no undissolved particles. If particles are present, continue vortexing or gently warming.
 6. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 7. Store the stock solution aliquots at -20°C, protected from light.

Experimental Workflow: Preparation of MM-47755 Solutions





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. adipogen.com [adipogen.com]
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